

Personal protective equipment for handling Methyl 5-oxopentanoate

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Compound of Interest

Compound Name: Methyl 5-oxopentanoate

Cat. No.: B1594885

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Essential Safety and Handling Guide for Methyl 5-oxopentanoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl 5-oxopentanoate** in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

I. Immediate Safety and Hazard Information

Methyl 5-oxopentanoate is a chemical that requires careful handling due to its potential hazards. Based on available safety data, it is classified as a combustible liquid that can cause skin and serious eye irritation.[1][2][3] It may also cause respiratory irritation.[3]

Primary Hazards:

- **Flammability:** Combustible liquid.[1] Keep away from heat, sparks, open flames, and other ignition sources.[4]
- **Skin Irritation:** Causes skin irritation.[1][3]
- **Eye Irritation:** Causes serious eye irritation.[1][3]

- Respiratory Irritation: May cause respiratory irritation.[3]

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following table outlines the recommended PPE for handling **Methyl 5-oxopentanoate**.[\[5\]](#)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or safety glasses with side shields (meeting EN166 or ANSI Z87.1 standards). A face shield is recommended if there is a significant risk of splashing. [5]	Protects against splashes that could cause serious eye irritation or injury. [5]
Hand Protection	Chemically resistant gloves (e.g., nitrile or neoprene), inspected before each use. For extended contact, consider double-gloving. [5]	Prevents skin contact and potential irritation. [5]
Body Protection	A laboratory coat with long sleeves and a solid front. For larger quantities or increased risk, a chemical-resistant apron is advised. [5]	Minimizes skin exposure from spills and contamination of personal clothing. [5]
Respiratory Protection	Work in a well-ventilated area, preferably under a chemical fume hood. [5] [6] If ventilation is inadequate or aerosols are generated, a NIOSH-approved respirator is necessary. [5]	Minimizes the risk of respiratory tract irritation from inhalation. [5]

III. Quantitative Data Summary

The following table summarizes key quantitative data for **Methyl 5-oxopentanoate**.

Property	Value
Molecular Formula	C6H10O3[1][7]
Molecular Weight	130.14 g/mol [1]
CAS Number	6026-86-4[1][7]
Physical Form	Liquid[7]
Storage Temperature	Sealed in dry, store in freezer, under -20°C[7]

IV. Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **Methyl 5-oxopentanoate** is crucial for minimizing risk.

1. Preparation:

- Designate a specific, well-ventilated work area, preferably a chemical fume hood.[5]
- Ensure an eyewash station and safety shower are readily accessible.[5][8]
- Before handling, put on all required PPE as detailed in the table above.
- Assemble all necessary equipment, including glassware, reagents, and a chemical spill kit.

2. Handling:

- Use only in a well-ventilated area.[9]
- Avoid contact with eyes, skin, and clothing.[9]
- Wash hands thoroughly after handling.[9]
- Keep the container tightly closed when not in use.[6]
- Keep away from heat, sparks, and open flames.[9]

- Take measures to prevent the build-up of electrostatic charge.[\[6\]](#)

3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[9\]](#)
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[9\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Get medical aid.[\[9\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid.[\[9\]](#)

V. Disposal Plan

Proper disposal of **Methyl 5-oxopentanoate** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[\[4\]](#)

2. Storage of Waste:

- Store the waste container in a cool, dry, well-ventilated area designated for hazardous chemical waste.[\[4\]](#)
- Keep the container tightly closed and away from ignition sources.[\[4\]](#)

3. Labeling:

- Clearly label the waste container as "Hazardous Waste" with the full chemical name, "**Methyl 5-oxopentanoate**," and list the associated hazards (e.g., "Combustible," "Irritant").^[4]

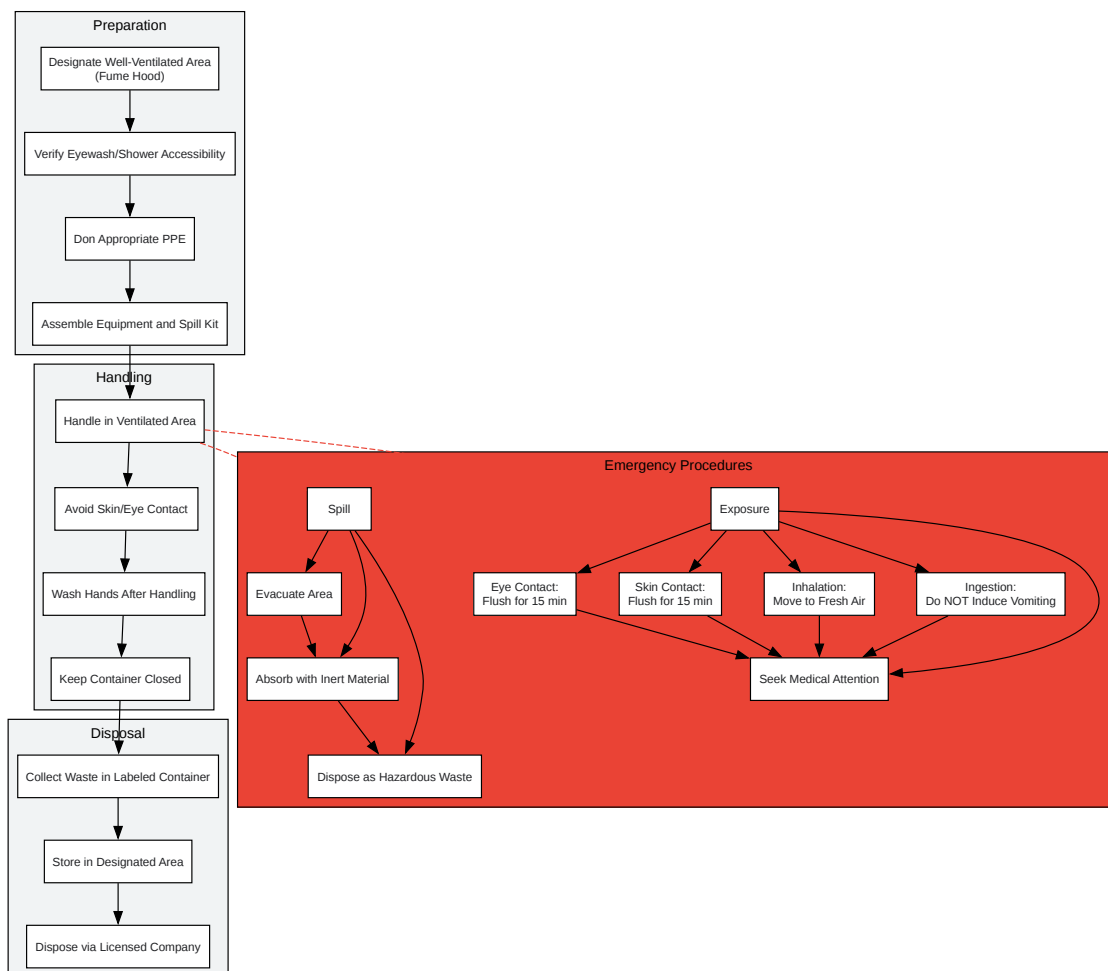
4. Disposal Procedure:

- Dispose of the chemical waste through a licensed disposal company.^[5] Do not dispose of it down the drain or in general waste.^[5]
- Contaminated Labware (e.g., gloves, wipes): Place in a designated, sealed, and clearly labeled hazardous waste container.^[5]
- Empty Containers: Triple rinse with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. Puncture the container to prevent reuse before disposal.^[5]

VI. Experimental Workflow

The following diagram illustrates the safe handling and disposal workflow for **Methyl 5-oxopentanoate**.

Safe Handling and Disposal Workflow for Methyl 5-oxopentanoate

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Caption: Workflow for the safe handling and disposal of **Methyl 5-oxopentanoate**.

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